

# Application Note: Functional Group Identification in Ethyl Salicylate using FTIR Spectroscopy

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## Compound of Interest

Compound Name: Ethyl Salicylate

Cat. No.: B7769798

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## Introduction

Fourier Transform Infrared (FTIR) spectroscopy is a powerful analytical technique for the identification of functional groups in molecules. By measuring the absorption of infrared radiation by a sample, an FTIR spectrum is generated, which provides a unique molecular "fingerprint." This application note details the use of FTIR spectroscopy for the characterization of **Ethyl Salicylate**, an organic ester widely used in fragrances, flavors, and pharmaceutical formulations. The identification of its key functional groups—hydroxyl, ester, and aromatic ring—is critical for quality control, purity assessment, and formulation development.

## Functional Groups in Ethyl Salicylate

**Ethyl Salicylate** ( $C_9H_{10}O_3$ ) possesses several distinct functional groups that give rise to characteristic absorption bands in the infrared spectrum. These include:

- Hydroxyl (-OH) group: Attached to the aromatic ring (phenolic).
- Carbonyl (C=O) group: Part of the ester functional group.
- Carbon-Oxygen (C-O) single bond: Also part of the ester group.

- Aromatic ring (C=C): The benzene ring structure.
- Alkyl (C-H) groups: From the ethyl substituent and the aromatic ring.

## Data Presentation: FTIR Peak Analysis for Ethyl Salicylate

The following table summarizes the characteristic infrared absorption peaks for **ethyl salicylate**, aiding in the rapid identification of its functional groups.

Wavenumber (cm <sup>-1</sup> )	Intensity	Vibrational Mode	Functional Group Assignment
~3180	Strong, Broad	O-H Stretch	Phenolic Hydroxyl
~3065	Medium	C-H Stretch	Aromatic
~2980	Medium	C-H Stretch	Aliphatic (Ethyl group)
~1680	Strong, Sharp	C=O Stretch	Ester Carbonyl
~1610 & ~1485	Medium-Strong	C=C Stretch	Aromatic Ring
~1440	Medium	C-H Bend	Aliphatic (Ethyl group)
~1295	Strong	C-O Stretch	Ester
~1245	Strong	O-H Bend	Phenolic Hydroxyl
~1135 & ~1085	Strong	C-O Stretch	Ester and Ether-like linkage
~755	Strong	C-H Out-of-plane Bend	Ortho-substituted Aromatic Ring

## Experimental Protocols

This section provides detailed methodologies for the FTIR analysis of **ethyl salicylate** using two common techniques for liquid samples: the Transmission (Liquid Film) method and the Attenuated Total Reflectance (ATR) method.

## Protocol 1: Transmission Spectroscopy (Liquid Film Method)

This method involves creating a thin film of the liquid sample between two infrared-transparent salt plates.

Materials:

- FTIR Spectrometer
- **Ethyl Salicylate** sample
- Infrared-transparent salt plates (e.g., NaCl or KBr)
- Pipette or dropper
- Cleaning solvent (e.g., anhydrous isopropanol or acetone)
- Lens tissue

Procedure:

- Instrument Preparation:
  - Ensure the FTIR spectrometer is powered on and has completed its startup diagnostics.
  - Perform a background scan to acquire a spectrum of the ambient atmosphere (air). This will be subtracted from the sample spectrum.
- Sample Preparation:
  - Clean the salt plates thoroughly with the appropriate solvent and dry them completely using a gentle stream of nitrogen or by carefully wiping with lens tissue.
  - Place one to two drops of the **ethyl salicylate** sample onto the center of one salt plate.
  - Carefully place the second salt plate on top of the first, spreading the liquid into a thin, uniform film. Avoid trapping air bubbles.

- Data Acquisition:
  - Place the assembled salt plates into the sample holder of the FTIR spectrometer.
  - Acquire the FTIR spectrum of the sample. A typical scan range is  $4000\text{ cm}^{-1}$  to  $400\text{ cm}^{-1}$ . To improve the signal-to-noise ratio, co-add multiple scans (e.g., 16 or 32 scans).
- Post-Analysis:
  - Remove the salt plates from the spectrometer.
  - Disassemble the plates and clean them immediately with the appropriate solvent to prevent sample residue from damaging the plate surfaces.
  - Store the clean, dry plates in a desiccator.

## Protocol 2: Attenuated Total Reflectance (ATR) Spectroscopy

ATR is a versatile technique that requires minimal sample preparation and is ideal for analyzing liquid samples directly.

Materials:

- FTIR Spectrometer with an ATR accessory (e.g., with a diamond or zinc selenide crystal)
- **Ethyl Salicylate** sample
- Pipette or dropper
- Cleaning solvent (e.g., isopropanol or ethanol)
- Soft, lint-free wipes

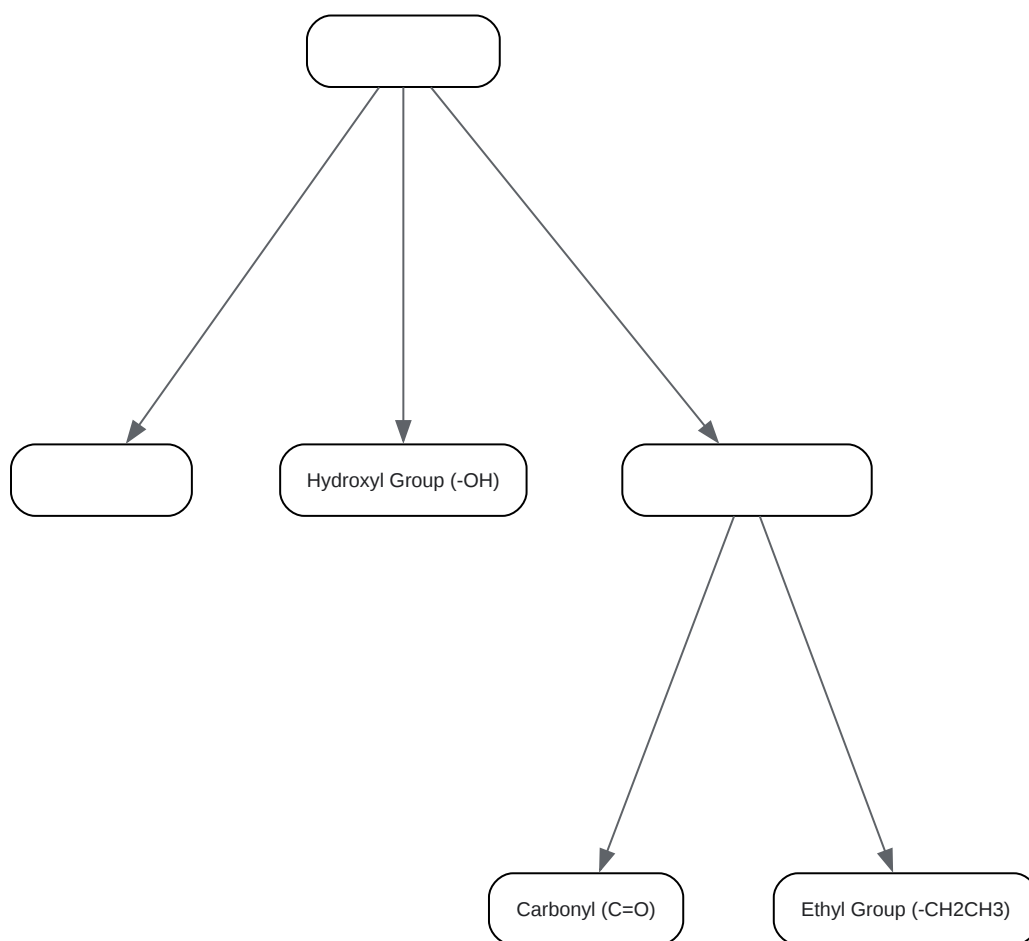
Procedure:

- Instrument Preparation:

- Ensure the FTIR spectrometer and ATR accessory are properly installed and initialized.
- Clean the surface of the ATR crystal with the cleaning solvent and a soft wipe.
- Acquire a background spectrum with the clean, empty ATR crystal. This will account for the absorbance of the crystal and the surrounding environment.
- Sample Application:
  - Place a small drop of **ethyl salicylate** directly onto the center of the ATR crystal, ensuring the crystal surface is completely covered.
- Data Acquisition:
  - Initiate the sample scan. The infrared beam will penetrate a short distance into the sample, and the resulting spectrum will be recorded.
  - Use a typical scan range of  $4000\text{ cm}^{-1}$  to  $400\text{ cm}^{-1}$  and co-add multiple scans for better data quality.
- Post-Analysis:
  - After the measurement is complete, thoroughly clean the **ethyl salicylate** from the ATR crystal using a soft wipe and the appropriate cleaning solvent.
  - Perform a final clean scan to ensure no sample residue remains.

## Visualizations

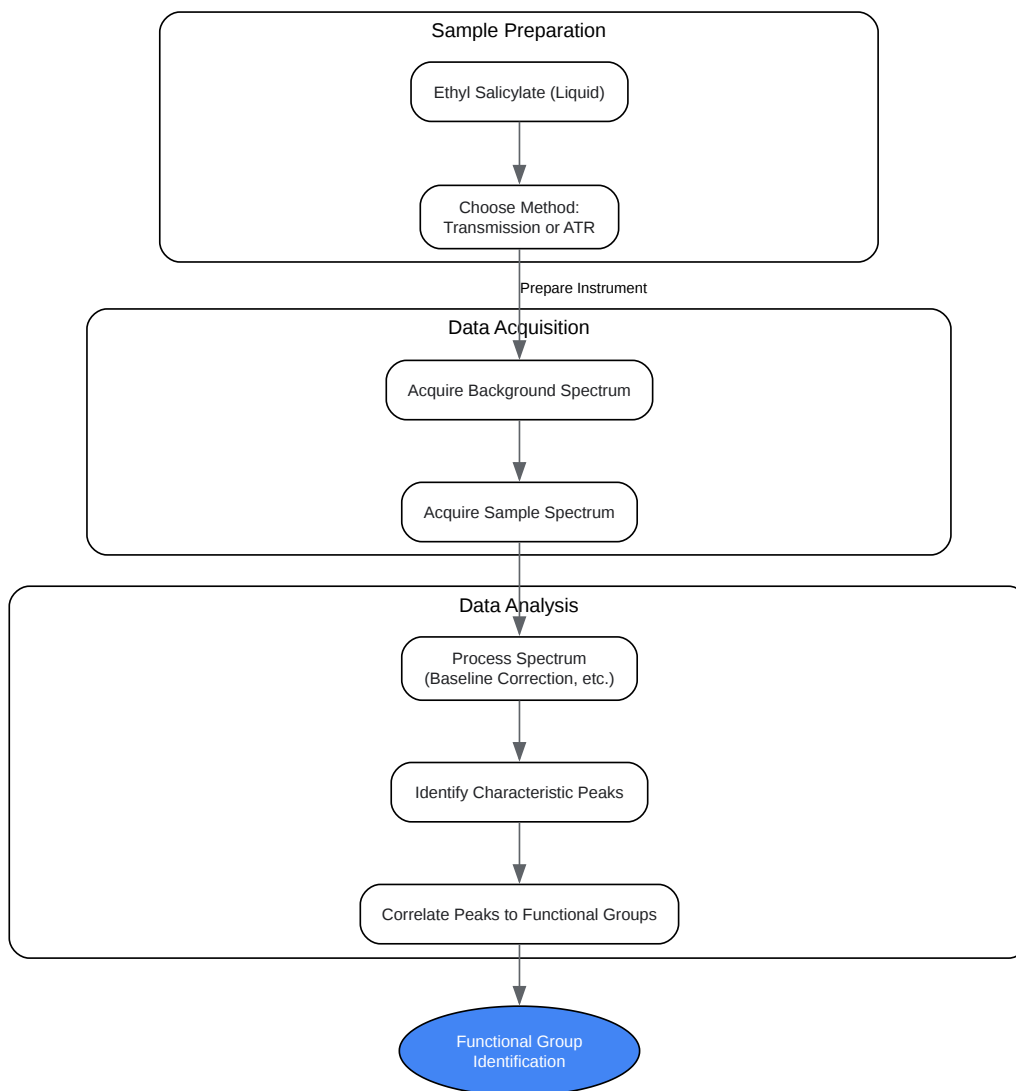
### Logical Relationship of Functional Groups in Ethyl Salicylate



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Caption: Molecular structure of **Ethyl Salicylate**.

## Experimental Workflow for FTIR Analysis



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Caption: FTIR analysis workflow.

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